

Tryptamine hydrochloride chemical properties and structure

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Compound of Interest

Compound Name: Tryptamine hydrochloride

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Tryptamine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tryptamine hydrochloride, the salt form of the endogenous monoamine alkaloid tryptamine, serves as a crucial molecule in neurobiological research and as a precursor in the synthesis of various pharmacologically active compounds. This technical guide provides an in-depth overview of the chemical properties, molecular structure, and key analytical methodologies for the characterization of **tryptamine hydrochloride**. Furthermore, it elucidates the principal signaling pathway through which tryptamine and its derivatives exert their biological effects, primarily via the serotonin 5-HT_{2A} receptor. Detailed experimental protocols and structured data presentation are included to facilitate its application in research and development.

Chemical and Physical Properties

Tryptamine hydrochloride is a white to off-white crystalline solid.^[1] Its fundamental chemical and physical properties are summarized in the table below, providing a foundational dataset for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ ClN ₂	[2]
Molecular Weight	196.68 g/mol	[1]
Melting Point	253-255 °C	[1]
Boiling Point	378.8 °C at 760 mmHg	
Solubility	Soluble in water and ethanol.	
Appearance	White to off-white solid	[1]
CAS Number	343-94-2	[2]

Molecular and Crystal Structure

The structural integrity of **tryptamine hydrochloride** is fundamental to its chemical reactivity and biological activity.

Molecular Structure

The tryptamine molecule consists of an indole ring structure linked to an ethylamine side chain. The hydrochloride salt is formed by the protonation of the amino group.

Crystal Structure

The crystal structure of **tryptamine hydrochloride** has been determined by single-crystal X-ray diffraction. The compound crystallizes in the orthorhombic space group Pbca. The lattice parameters are $a = 8.545 \text{ \AA}$, $b = 10.025 \text{ \AA}$, and $c = 24.252 \text{ \AA}$. This detailed structural information is critical for understanding intermolecular interactions and for computational modeling studies.

Experimental Protocols

Accurate and reproducible characterization of **tryptamine hydrochloride** is essential for research and quality control. The following sections provide detailed methodologies for key analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the molecular structure of **tryptamine hydrochloride**.

Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of **tryptamine hydrochloride** in 0.7 mL of a suitable deuterated solvent (e.g., Deuterium Oxide (D₂O) or Methanol-d₄). Ensure the sample is fully dissolved.
- Instrument: A 400 MHz or higher field NMR spectrometer.
- Parameters for ¹H NMR:
 - Pulse Program: Standard single-pulse sequence.
 - Number of Scans: 16-64 scans, depending on concentration.
 - Relaxation Delay: 1-2 seconds.
 - Acquisition Time: 2-4 seconds.
 - Spectral Width: 0-12 ppm.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Reference the spectrum to the residual solvent peak.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **tryptamine hydrochloride**.

Methodology:

- Sample Preparation: Prepare a dilute solution of **tryptamine hydrochloride** (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile/water (50:50).

- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system equipped with an electrospray ionization (ESI) source.
- LC Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to elute the compound (e.g., starting with 5% B, ramping to 95% B).
 - Flow Rate: 0.2-0.4 mL/min.
- MS Conditions (Positive Ion Mode):
 - Ion Source: Electrospray Ionization (ESI).
 - Scan Range: m/z 50-500.
 - Capillary Voltage: 3-4 kV.
 - Cone Voltage: 20-30 V.
 - Source Temperature: 120-150 $^{\circ}$ C.
- Data Analysis: Identify the protonated molecular ion $[M+H]^+$ and characteristic fragment ions.

Single-Crystal X-ray Diffraction

Objective: To determine the precise three-dimensional atomic arrangement of **tryptamine hydrochloride** in its crystalline state.

Methodology:

- Crystallization: Grow single crystals of **tryptamine hydrochloride** suitable for X-ray diffraction. This can be achieved by slow evaporation of a saturated solution in a suitable

solvent system (e.g., ethanol/water).

- Data Collection:
 - Mount a suitable single crystal on a goniometer head.
 - Use a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$).
 - Collect diffraction data at a controlled temperature (e.g., 100 K or room temperature). Data is typically collected over a range of crystal orientations.
- Structure Solution and Refinement:
 - Process the collected diffraction data (integration, scaling, and absorption correction).
 - Solve the crystal structure using direct methods or Patterson methods.
 - Refine the structural model against the experimental data using full-matrix least-squares methods. This involves refining atomic positions, and thermal parameters.

Signaling Pathway

Tryptamine and its derivatives are known to interact with various serotonin (5-hydroxytryptamine, 5-HT) receptors. The primary target for many of its psychoactive effects is the 5-HT_{2A} receptor, a G-protein coupled receptor (GPCR).

Tryptamine Interaction with the 5-HT_{2A} Receptor

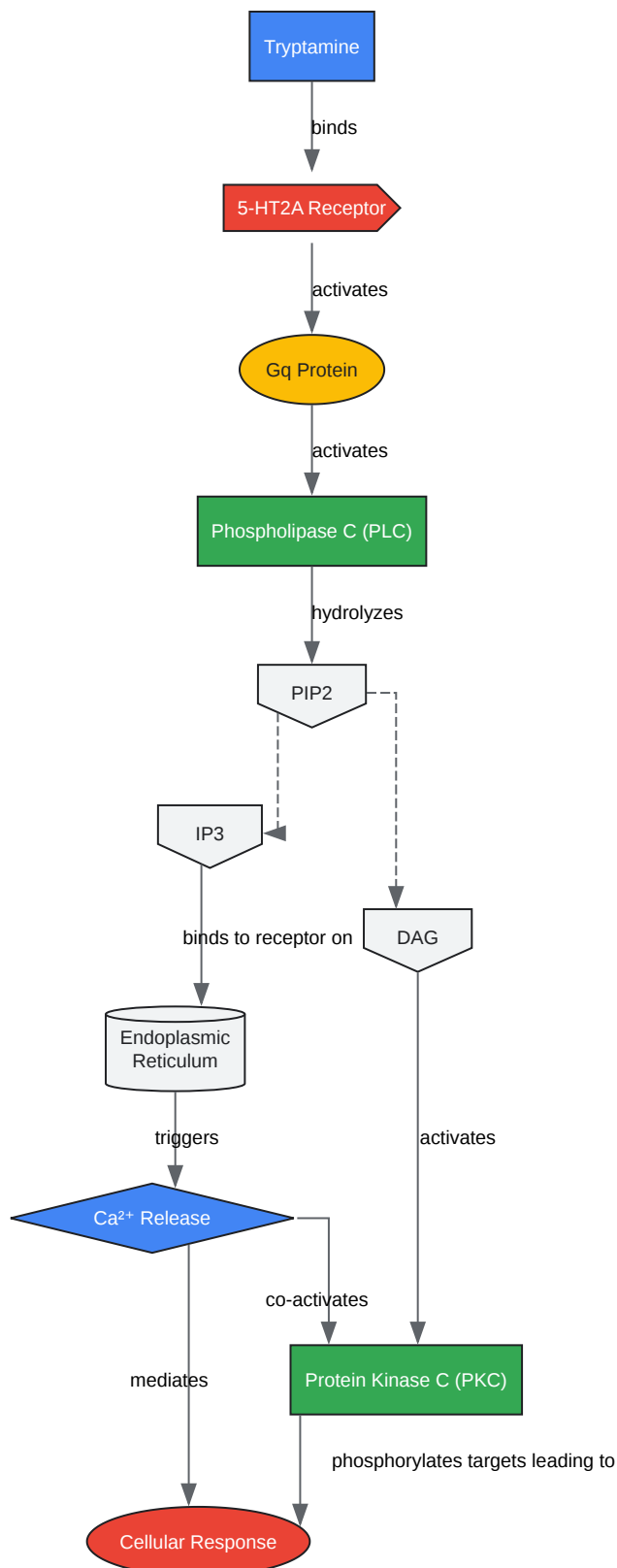
The workflow for the experimental investigation of tryptamine's interaction with the 5-HT_{2A} receptor typically involves cell-based assays to measure receptor activation and downstream signaling.

Experimental workflow for studying tryptamine-receptor interaction.

5-HT_{2A} Receptor Signaling Cascade

Upon binding of an agonist like tryptamine, the 5-HT_{2A} receptor undergoes a conformational change, activating a heterotrimeric G-protein, specifically G_q. This initiates a downstream

signaling cascade.



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Simplified 5-HT2A receptor Gq signaling pathway.

Conclusion

This technical guide has provided a detailed overview of the chemical properties, structure, and analytical characterization of **tryptamine hydrochloride**. The outlined experimental protocols offer a practical resource for researchers. Furthermore, the elucidation of its primary signaling pathway via the 5-HT2A receptor provides a basis for understanding its biological function and for the development of novel therapeutics. The provided data and methodologies are intended to support the ongoing research and development efforts in the fields of neuroscience, pharmacology, and medicinal chemistry.

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References

- 1. Biased signaling via serotonin 5-HT2A receptor: From structural aspects to in vitro and in vivo pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Tryptamine hydrochloride | C₁₀H₁₃CIN₂ | CID 67652 - PubChem [pubchem.ncbi.nlm.nih.gov]
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